

Thermophysical properties of n-pentylcyclohexane

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Compound of Interest

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An In-depth Technical Guide on the Thermophysical Properties of n-**Pentylcyclohexane**

Introduction

n-**Pentylcyclohexane** (also known as amylcyclohexane) is a cycloalkane hydrocarbon with the chemical formula $C_{11}H_{22}$.^{[1][2]} It is a colorless liquid with a mild odor.^[3] This document provides a comprehensive overview of the key thermophysical properties of n-**pentylcyclohexane**, intended for researchers, scientists, and professionals in drug development and other scientific fields. The data presented herein has been compiled from various reputable sources, and experimental methodologies are detailed to ensure a thorough understanding of the data's origin.

Core Thermophysical Properties

The following tables summarize the essential thermophysical properties of n-**pentylcyclohexane**.

General Properties	Value	Unit
Molecular Formula	C11H22	
Molar Mass	154.297	g/mol
CAS Number	4292-92-6	
Melting Point	-58	°C
Boiling Point	202	°C
Flash Point	63	°C
Density (at 20°C)	0.8	g/cm ³
Refractive Index (at 20°C)	1.4445	

Table 1: General and physical properties of n-pentylcyclohexane.[4]

Thermodynamic Properties	Value	Unit
Standard Liquid Enthalpy of Combustion ($\Delta_c H^\circ_{\text{liquid}}$)	-7443.5	kJ/mol
Enthalpy of Formation at Standard Conditions (Gas) ($\Delta_f H^\circ_{\text{gas}}$)	-253.2	kJ/mol
Enthalpy of Vaporization at Standard Conditions ($\Delta_{\text{vap}} H^\circ$)	46.2	kJ/mol
Critical Temperature (T_c)	674	K
Critical Pressure (P_c)	2.37	MPa
Critical Density (ρ_c)	250	kg/m ³

Table 2: Thermodynamic properties of n-pentylcyclohexane.[5][6]

Transport Properties	Temperature (K)	Value	Unit
Dynamic Viscosity (Liquid)	270 - 670	Varies with temperature	Pa·s
Thermal Conductivity (Liquid)	200 - 600	Varies with temperature	W/(m·K)

Table 3: Transport properties of n-pentylcyclohexane over a range of temperatures.[\[1\]](#)

Temperature Dependent Properties			
Property	Temperature (K)	Value	Unit
Density (Liquid)	210 - 674	See source for data points	kg/m ³
Speed of Sound (Liquid)	288.15 - 333.15	See source for data points	m/s
Surface Tension	Not explicitly found for pure n-pentylcyclohexane	N/m	

Table 4: Temperature-dependent properties of n-pentylcyclohexane.[\[1\]](#)[\[7\]](#)

Experimental Protocols

The determination of thermophysical properties relies on precise and validated experimental methodologies. The following sections detail the common techniques used for measuring the key properties of liquids like n-pentylcyclohexane.

Density Measurement

A common and accurate method for measuring the density of liquids is based on the Archimedes principle.[\[8\]](#)

Methodology:

- A force sensor is used to measure the weight of a plummet in air.
- The plummet is then submerged in the liquid sample (n-**pentylcyclohexane**), and the buoyant force is measured.
- The volume of the submerged plummet is varied using a precision linear stage to account for surface tension forces.[8]
- The density of the liquid is calculated from the buoyant force and the known volume of the plummet.

Viscosity Measurement

The oscillating cup viscometer is a prevalent technique for determining the dynamic viscosity of liquids.[8]

Methodology:

- A cylindrical cup is filled with the liquid sample and is suspended by a torsion wire.
- The cup is set into oscillation, and the damping of the oscillation, which is a function of the liquid's viscosity, is measured.
- The viscosity is determined by analyzing the decay of the oscillation's amplitude and period. Modern setups may use image processing to simplify the measurement of the rotation.[8]

Speed of Sound Measurement

The pulse-echo technique is a widely used method for accurately measuring the speed of sound in liquids.[9][10]

Methodology:

- An ultrasonic pulse is generated by a transducer and transmitted through the liquid sample.
- The pulse reflects off a reflector at a known distance and returns to the transducer.

- The time of flight for the pulse to travel to the reflector and back is precisely measured.
- The speed of sound is calculated by dividing the round-trip distance by the measured time of flight.

Thermal Conductivity Measurement

The transient hot-wire (THW) method is a standard and accurate technique for measuring the thermal conductivity of liquids.[\[11\]](#)[\[12\]](#)

Methodology:

- A thin platinum wire is immersed in the liquid sample.
- A constant current is passed through the wire, causing it to heat up.
- The rate at which the wire's temperature increases is a function of the surrounding liquid's thermal conductivity.
- The thermal conductivity is determined by analyzing the transient temperature rise of the wire, which is measured by its change in electrical resistance.[\[12\]](#)

Surface Tension Measurement

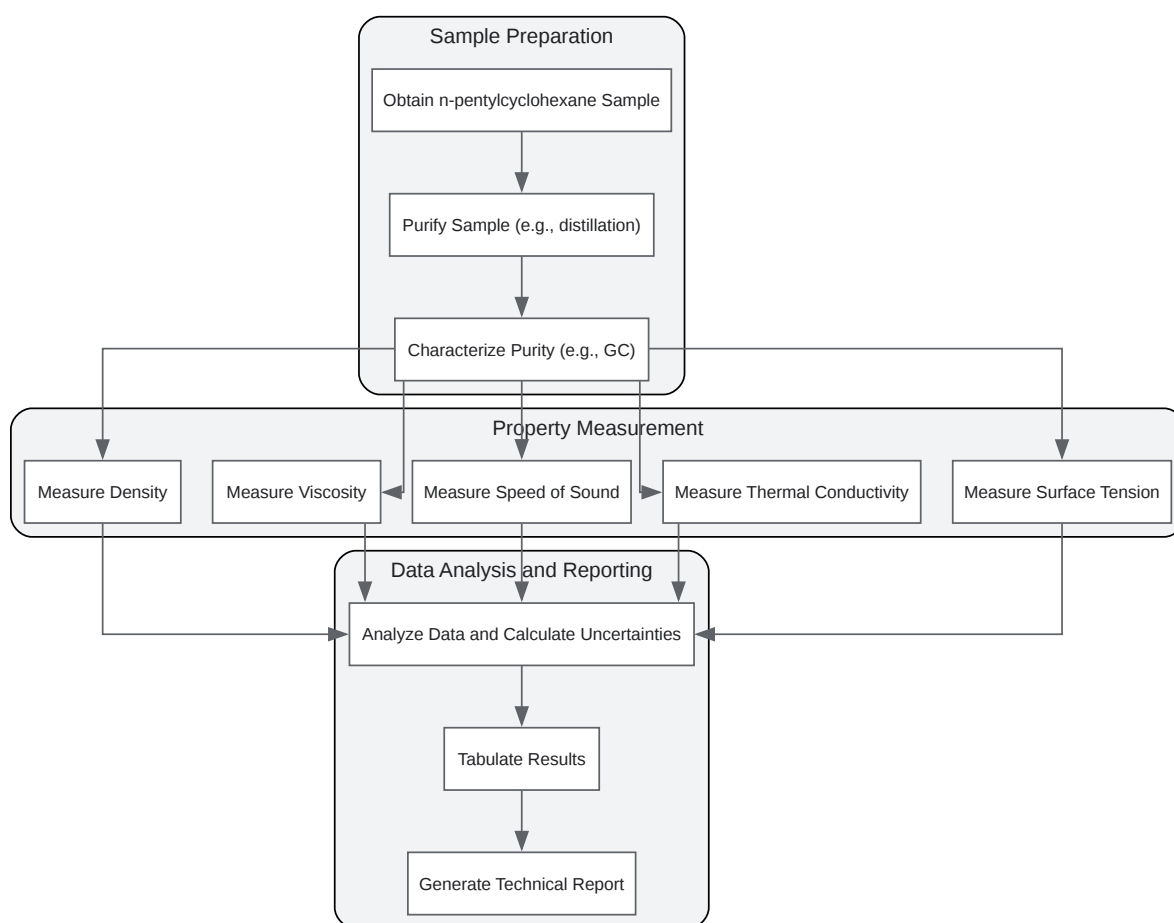
Several methods are available for measuring surface tension, including the capillary rise method, the Du Noüy ring method, and the pendant drop method.[\[13\]](#)[\[14\]](#)[\[15\]](#)

Capillary Rise Method:

- A capillary tube of a known radius is vertically inserted into the liquid.
- The liquid rises in the capillary due to surface tension.
- The height of the liquid column in the capillary is measured at equilibrium.
- The surface tension is calculated based on the height of the liquid, the radius of the capillary, the density of the liquid, and the contact angle.[\[13\]](#)

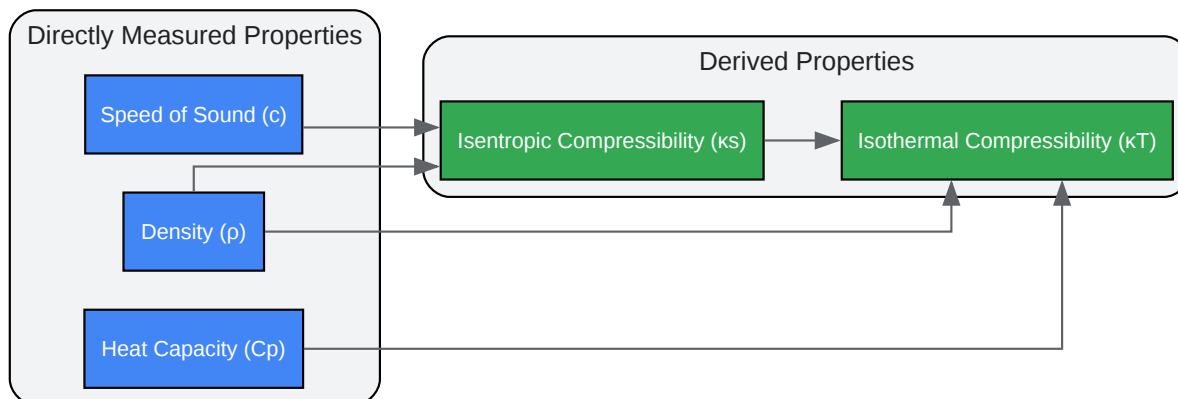
Visualizations

The following diagrams illustrate the experimental workflow for determining thermophysical properties and the relationship between measured and derived properties.



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Caption: Experimental workflow for determining thermophysical properties.



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Caption: Relationship between measured and derived thermophysical properties.

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